

# A Comprehensive Technical Guide to the Physical Properties of Hexanamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexanamide

Cat. No.: B146200

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the core physical properties of **Hexanamide** (CAS No. 628-02-4), a fatty amide derived from hexanoic acid.<sup>[1][2]</sup> The information is curated to support research, development, and quality control activities involving this compound.

## Core Physical Characteristics

**Hexanamide**, also known as caproamide, is an organic compound with the molecular formula  $C_6H_{13}NO$ .<sup>[3][4]</sup> At room temperature, it typically presents as colorless crystals or a white to off-white crystalline solid/powder.<sup>[1][5][6][7]</sup> The amide functional group attached to a six-carbon alkane chain allows it to engage in hydrogen bonding, influencing its physical properties.<sup>[3]</sup>

## Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **hexanamide**, compiled from various sources for easy reference and comparison.

Property	Value	Units	Notes and References
Molecular Weight	115.17	g/mol	Computed by PubChem.[4][5] Also cited as 115.18 g/mol .[8]
Melting Point	100 - 102	°C	Also reported as 214 °F.[8][9][10][11]
Boiling Point	255	°C	At 760 mmHg. Also reported as 491 °F.[5][8][9][12]
Density	0.999	g/cm <sup>3</sup>	At 20 °C (68 °F).[5][8][12]
Solubility in Water	0.1 to 1	mg/mL	At 15 °C (59 °F).[4][8] Described as slightly soluble.[1][4] Another source states 29.72 g/L at 25 °C.[1]
Solubility in Organic Solvents	Soluble	Soluble in alcohol, ether, benzene, and chloroform.[4]	
Vapor Pressure	0.00374	mmHg	[5]
Refractive Index	1.4200	At 110 °C.[5][9]	

## Experimental Protocols

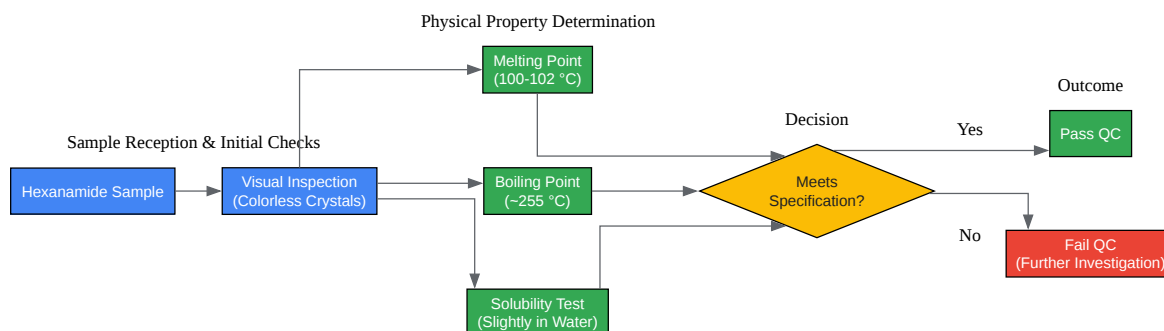
Detailed, peer-reviewed experimental protocols specifically for the determination of the physical properties of **hexanamide** are not readily available in the public domain. However, standard methodologies for determining the physical properties of solid organic compounds, such as amides, are well-established and would be applicable. These include:

- **Melting Point Determination:** The melting point is typically determined using a melting point apparatus, where a small, powdered sample is heated in a capillary tube. The temperature range from the first appearance of liquid to the complete liquefaction of the solid is recorded. For a crystalline solid like **hexanamide**, a sharp melting point range is indicative of high purity.
- **Boiling Point Determination:** As **hexanamide** has a high boiling point, its determination would likely be performed under reduced pressure (vacuum distillation) to prevent decomposition. The observed boiling point would then be corrected to standard atmospheric pressure using a nomograph.
- **Density Measurement:** The density of a solid like **hexanamide** can be determined using techniques such as gas pycnometry, which measures the volume of the solid by displacing a known amount of gas.
- **Solubility Assessment:** To determine solubility, a known mass of **hexanamide** is added incrementally to a known volume of a solvent (e.g., water, ethanol) at a specific temperature until no more solid dissolves. The concentration at this saturation point represents the solubility.

## Logical Relationships and Workflows

While **hexanamide** is utilized in various chemical processes, including organic synthesis and bioremediation, specific signaling pathways or complex experimental workflows suitable for a detailed diagrammatic representation are not prominently described in the available literature. [3][4] Its primary role is often as a chemical intermediate.

A simplified logical flow for the quality control of a **hexanamide** sample based on its physical properties can be visualized as follows:



[Click to download full resolution via product page](#)

A simplified workflow for the quality control of a **hexanamide** sample.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. HEXANAMIDE | 628-02-4 [chemicalbook.com]
- 3. CAS 628-02-4: Hexanamide | CymitQuimica [cymitquimica.com]
- 4. Buy Hexanamide | 628-02-4 [smolecule.com]
- 5. Hexanamide | C<sub>6</sub>H<sub>13</sub>NO | CID 12332 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chembk.com [chembk.com]
- 7. Hexanamide | 628-02-4 | TCI AMERICA [tcichemicals.com]

- 8. HEXANAMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. Page loading... [guidechem.com]
- 10. chemsynthesis.com [chemsynthesis.com]
- 11. 628-02-4 CAS MSDS (HEXANAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 12. CAS Common Chemistry [commonchemistry.cas.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Hexanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146200#what-are-the-physical-properties-of-hexanamide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)